

# Unraveling the Molecular Weight of Myristic Acid-13C3: A Technical Overview

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## Compound of Interest

Compound Name: Myristic acid-13C3

Cat. No.: B12417189

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This guide provides a detailed analysis of the molecular weight of **Myristic acid-13C3**, a stable isotope-labeled form of myristic acid. This information is crucial for researchers in drug development and metabolic studies who utilize isotopic labeling for tracing and quantification.

## Understanding Myristic Acid

Myristic acid, systematically known as tetradecanoic acid, is a saturated fatty acid with the chemical formula  $C_{14}H_{28}O_2$ .<sup>[1][2][3]</sup> It is a common constituent of many animal and vegetable fats. The average molecular weight of naturally occurring myristic acid is approximately 228.37 g/mol.<sup>[4][5][6][7][8]</sup>

## The Role of Carbon-13 Isotopes

Carbon-13 ( $^{13}C$ ) is a stable, non-radioactive isotope of carbon, containing six protons and seven neutrons.<sup>[9][10]</sup> This gives it an atomic mass of approximately 13 amu.<sup>[11]</sup> In contrast, the more abundant carbon-12 ( $^{12}C$ ) has six protons and six neutrons, with an atomic mass of exactly 12 amu. The precise atomic mass of carbon-13 is 13.003354835 Da.<sup>[9][12][13]</sup> The incorporation of  $^{13}C$  atoms into a molecule increases its molecular weight, allowing it to be distinguished from its unlabeled counterpart by mass spectrometry.

## Calculating the Molecular Weight of Myristic Acid-13C3

To determine the molecular weight of **Myristic acid-13C3**, three carbon-12 atoms in the myristic acid molecule are replaced with three carbon-13 atoms. This substitution results in a precise mass increase.

The calculation of the monoisotopic mass, which is the mass of a molecule calculated using the exact masses of the most abundant isotopes of its constituent elements, provides the most accurate molecular weight for a specific isotopic composition.

#### Data for Molecular Weight Calculation

Component	Standard Molecular Formula	Average Molecular Weight ( g/mol )	Monoisotopic Mass (Da)
Myristic Acid	C14H28O2	228.37	228.20893
Myristic Acid-13C3	13C3C11H28O2	Not Applicable	231.21896

Isotope	Exact Atomic Mass (Da)
12C	12.000000000
13C	13.003354835
1H	1.007825032
16O	15.994914620

The monoisotopic mass of standard myristic acid (C14H28O2) is calculated as:  $(14 * 12.000000000) + (28 * 1.007825032) + (2 * 15.994914620) = 228.20893$  Da

For **Myristic acid-13C3**, three 12C atoms are replaced by three 13C atoms. The change in mass is:  $3 * (13.003354835 \text{ Da} - 12.000000000 \text{ Da}) = 3.010064505$  Da

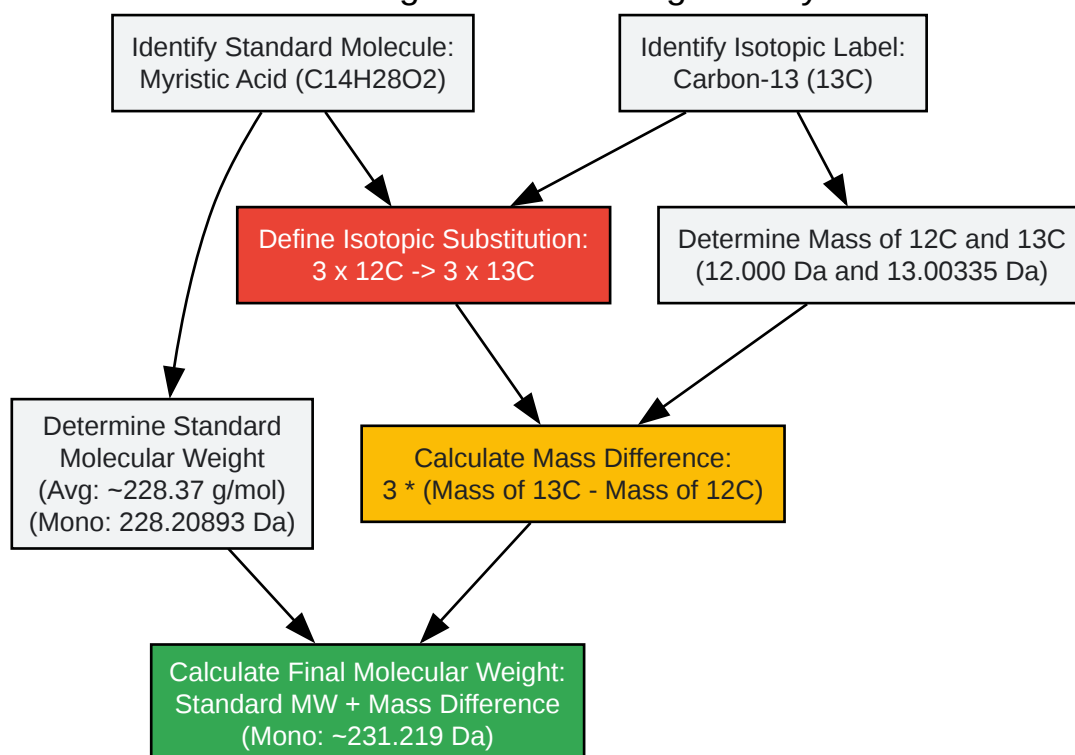
Therefore, the monoisotopic mass of **Myristic acid-13C3** is:  $228.20893 \text{ Da} + 3.010064505 \text{ Da} = 231.218994505$  Da

For practical laboratory purposes, the molecular weight is often rounded. The average molecular weight of **Myristic acid-13C3** would be approximately 231.40 g/mol .

# Logical Workflow for Molecular Weight Determination

The process of calculating the molecular weight of an isotopically labeled compound follows a clear logical progression. This can be visualized as follows:

## Workflow for Calculating Molecular Weight of Myristic Acid-13C3



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Caption: Calculation workflow for **Myristic Acid-13C3** molecular weight.

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